Proper Disposal of Sofalcone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*Sofalcone*
CAS No.:	*153175-87-2*
Cat. No.:	*B1681906*

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Essential Safety and Logistical Information for the Proper Disposal of **Sofalcone**

The following guide provides comprehensive, step-by-step procedures for the safe handling and disposal of **Sofalcone**, a chalcone derivative used in gastrointestinal research. Adherence to these protocols is critical for ensuring laboratory safety and environmental protection. This information is intended for researchers, scientists, and drug development professionals.

Hazard and Disposal Summary

All personnel handling **Sofalcone** must be familiar with its hazard profile to ensure safe management and disposal.[1] The following table summarizes the key hazard classifications and disposal recommendations for **Sofalcone**.

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Parameter	Information	Reference
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[2]
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.P280: Wear {protective gloves/protective clothing/eye protection/face protection}.P302+352: IF ON SKIN: Wash with plenty of soap and water.P305+351+338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P362+364: Take off contaminated clothing and wash it before reuse.	[2]
Primary Disposal Route	Dispose of contents/container to an approved hazardous waste disposal plant in accordance with local, state, and federal regulations.[1][2]	

Experimental Protocols: Waste Disposal Procedure

The following protocol outlines the necessary steps for the safe disposal of **Sofalcone**, from initial handling to final waste transfer.

1. Personal Protective Equipment (PPE): Before handling **Sofalcone** waste, ensure appropriate PPE is worn. This includes:

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- Gloves: Compatible chemical-resistant gloves.[2] For antineoplastic agents, double chemotherapy gloves provide the greatest protection.[3]
- Eye Protection: Safety glasses with side-shields or goggles.[2][4]
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: A NIOSH-approved respirator should be used if there is a risk of inhaling dust.[2]

2. Waste Segregation and Collection: Proper segregation of chemical waste is critical to prevent dangerous reactions and ensure compliant disposal.[1][3]

- Solid Waste:
  - Collect un-used or expired solid **Sofalcone** in a clearly labeled, sealed, and compatible hazardous waste container.[1]
  - Contaminated materials such as absorbent pads, and gloves should be disposed of in a designated hazardous waste container.[3]
- Liquid Waste (Solutions):
  - If **Sofalcone** is in a solvent, collect the solution in a labeled, sealed, and compatible hazardous waste container.[1]
  - Do not mix with other incompatible waste streams.[1] **Sofalcone** is incompatible with strong oxidizing agents.[4]
- Contaminated Sharps:
  - Any sharps (e.g., needles, broken glass) contaminated with **Sofalcone** should be placed in a puncture-proof sharps container designated for hazardous chemical waste.[1]
  - If a syringe still contains any volume of the drug, it must be disposed of as hazardous chemical waste in a special bulk waste container, not a standard sharps container.[3]

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3. Spill Management: In the event of a **Sofalcone** spill, immediate and appropriate action is necessary to contain the substance and prevent its spread.[1]

- Evacuate and Ventilate: Ensure the area is well-ventilated and evacuate non-essential personnel.[1]
- Containment: Contain the spill using appropriate absorbent materials.[2]
- Cleanup: Carefully collect all contaminated materials (absorbent, cleaning cloths, etc.) and place them in the designated hazardous waste container.[1][2] Avoid raising dust.[2]

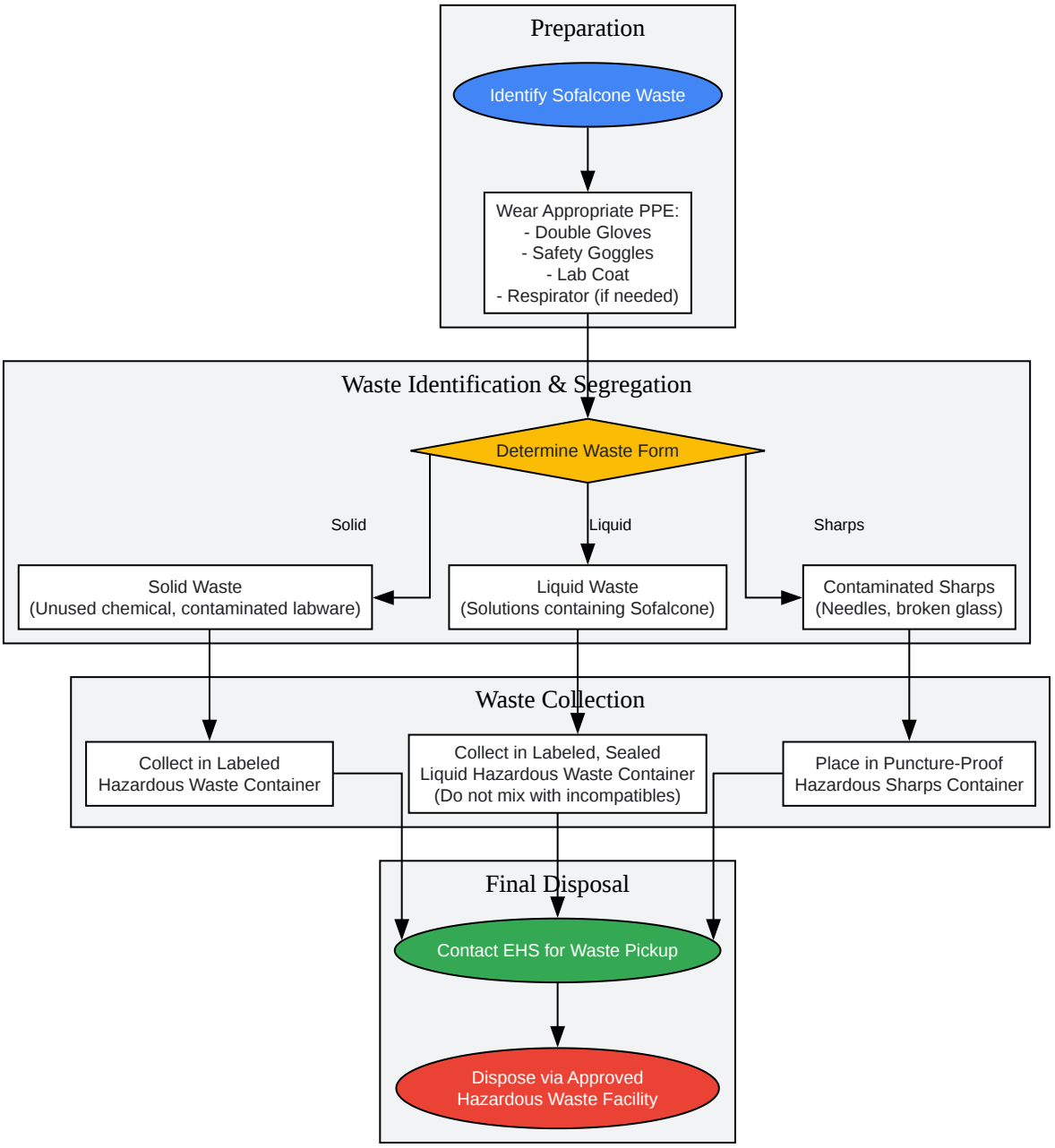
4. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the chemical waste.[1]
- Do not attempt to treat or dispose of **Sofalcone** waste through standard laboratory drains or as regular trash.[1]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Sofalcone** waste.

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